

An In-Depth Technical Guide to the Physical Characteristics of 1-Undecanol-d4

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Compound of Interest

Compound Name: 1-Undecanol-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of **1-Undecanol-d4**, a deuterated form of 1-Undecanol. This document is intended for use by researchers, scientists, and professionals in drug development who require detailed information on the physical properties, experimental determination methods, and a procedural workflow for the characterization of this compound.

Introduction

1-Undecanol-d4 is a stable isotope-labeled version of 1-Undecanol, a fatty alcohol. In this molecule, four hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution is a valuable tool in various scientific applications, including metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry. The inclusion of deuterium atoms can subtly alter the physical properties of the molecule compared to its non-deuterated counterpart due to the increased mass of deuterium. This guide provides key physical data for **1-Undecanol-d4** and outlines the standard methodologies for its experimental determination.

Physical and Chemical Properties

The physical properties of **1-Undecanol-d4** are expected to be very similar to those of 1-Undecanol, with slight increases in molecular weight, density, melting point, and boiling point due to the heavier deuterium isotopes. The table below summarizes the known and estimated physical data for **1-Undecanol-d4**.

Property	Value	Notes
Chemical Formula	C ₁₁ H ₂₀ D ₄ O	
Molecular Weight	176.33 g/mol	
Appearance	Colorless liquid	At room temperature.
Melting Point	Approx. 19 °C	Estimated to be slightly higher than 1-Undecanol.
Boiling Point	Approx. 243 °C	At standard pressure. Estimated to be slightly higher than 1-Undecanol.
Density	Approx. 0.83 g/cm ³ at 20°C	Estimated to be slightly higher than 1-Undecanol.
Solubility	Insoluble in water; Soluble in ethanol and diethyl ether.	

Experimental Protocols for Physical Characterization

Accurate determination of the physical characteristics of **1-Undecanol-d4** is crucial for its application in research and development. The following sections detail standard laboratory protocols for measuring its key physical properties.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which **1-Undecanol-d4** transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the **1-Undecanol-d4** sample is solid by cooling it below its expected melting point (e.g., in an ice bath).
- If the sample is crystalline, finely powder it using a mortar and pestle.
- Pack the dry, powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate to a temperature approximately 10-15°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). The recorded range is the melting point of the sample.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Boiling Point Determination (Micro-Boiling Point Method)

Objective: To determine the temperature at which the vapor pressure of liquid **1-Undecanol-d4** equals the atmospheric pressure.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Thermometer
- Capillary tube (one end sealed)
- Small rubber band or wire to attach the capillary tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Heat-transfer fluid (e.g., mineral oil)

Procedure:

- Add a small amount (0.5-1 mL) of **1-Undecanol-d4** to a small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the assembly in a Thiele tube filled with a heat-transfer fluid, or suspend it in a beaker of the fluid on a hot plate.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.[6][7][8]

Density Determination (Pycnometer Method)

Objective: To determine the mass per unit volume of **1-Undecanol-d4**.

Apparatus:

- Pycnometer (a glass flask with a specific, known volume)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with **1-Undecanol-d4**, ensuring there are no air bubbles. Place the stopper and allow any excess liquid to overflow.
- Wipe the outside of the pycnometer dry.
- Place the filled pycnometer in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, dry it completely, and weigh it. Record the mass (m_2).
- The mass of the **1-Undecanol-d4** is $m_2 - m_1$.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^{[9][10][11][12][13]}

Solubility Determination

Objective: To qualitatively determine the solubility of **1-Undecanol-d4** in various solvents.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers

- Vortex mixer or stirring rods
- Solvents to be tested (e.g., water, ethanol, diethyl ether)

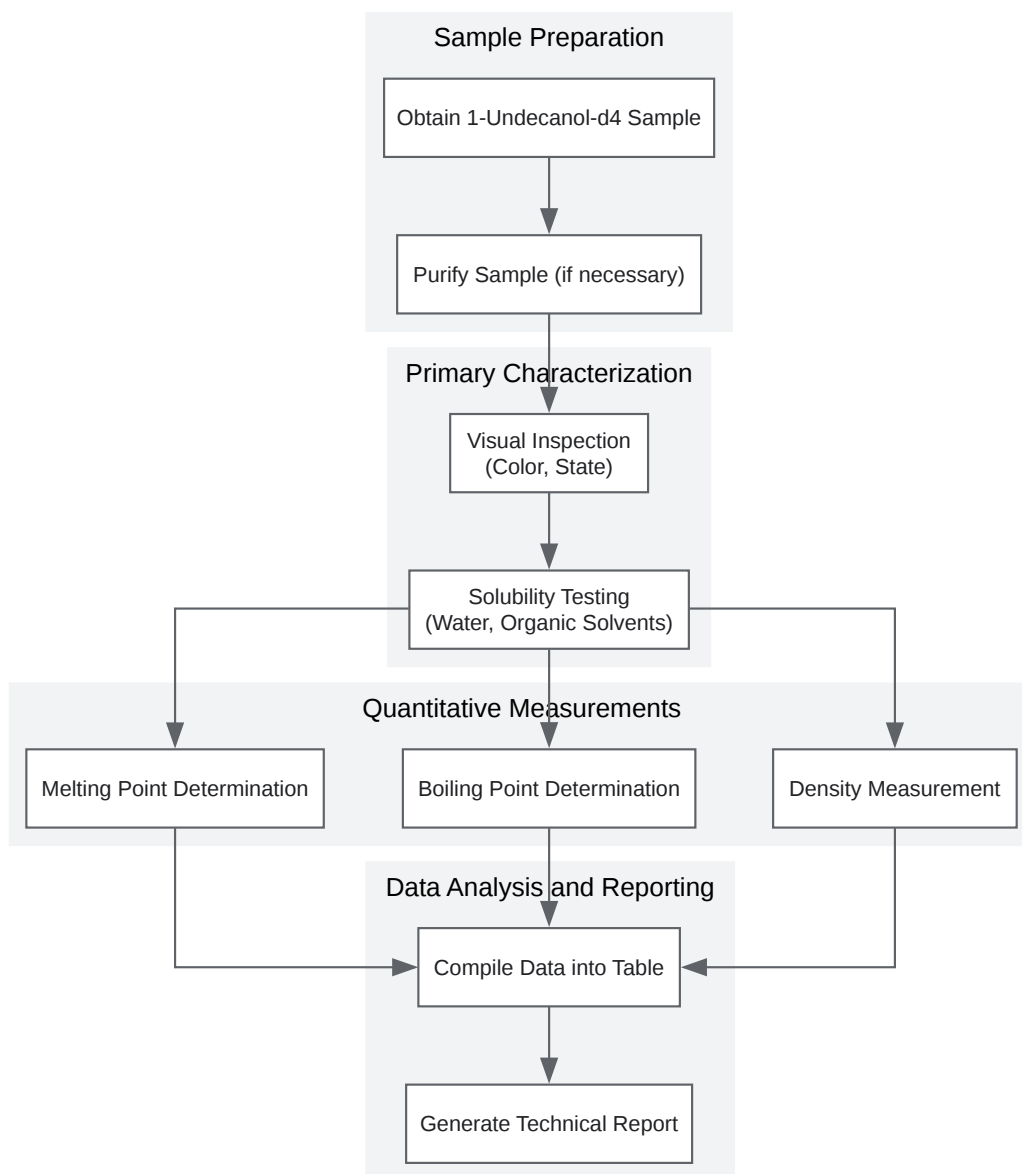
Procedure:

- Add approximately 1 mL of the solvent to a clean, dry test tube.
- Add a small, measured amount of **1-Undecanol-d4** (e.g., 0.1 mL or a few drops) to the solvent.
- Vigorously shake or vortex the mixture for 30-60 seconds.
- Allow the mixture to stand and observe if the **1-Undecanol-d4** has dissolved completely. A clear, homogeneous solution indicates solubility. The presence of droplets, cloudiness, or a separate layer indicates insolubility or partial solubility.
- Repeat the process with different solvents to determine the solubility profile.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
[\[18\]](#)

Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a sample of **1-Undecanol-d4**.

Workflow for Physical Characterization of 1-Undecanol-d4

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Caption: A logical workflow for the physical characterization of **1-Undecanol-d4**.

Conclusion

This technical guide provides essential information on the physical characteristics of **1-Undecanol-d4** and the standard experimental procedures for their determination. The data and protocols presented herein are intended to support researchers and professionals in the effective use and characterization of this isotopically labeled compound in their scientific endeavors. Accurate physical data is fundamental to the successful design and interpretation of experiments in drug development and other research fields.

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